

theoretical yield calculation for hydrobenzamide synthesis

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An In-depth Technical Guide to the Theoretical Yield Calculation for **Hydrobenzamide** Synthesis

Introduction

Hydrobenzamide is a crystalline solid synthesized through the condensation reaction of benzaldehyde and ammonia.[1][2] This guide provides a comprehensive overview of the principles and methodologies for calculating the theoretical yield of **hydrobenzamide**, a critical parameter for assessing reaction efficiency. Understanding the stoichiometry of the reaction and identifying the limiting reactant are fundamental to this calculation. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

The Reaction and Stoichiometry

The synthesis of **hydrobenzamide** involves the reaction of three molecules of benzaldehyde with two molecules of ammonia.[2][3][4] The balanced chemical equation for this condensation reaction is as follows:

 $3 C_7H_6O$ (Benzaldehyde) + $2 NH_3$ (Ammonia) $\rightarrow C_{21}H_{18}N_2$ (**Hydrobenzamide**) + $3 H_2O$ (Water)

From this balanced equation, the stoichiometric ratio of the reactants is 3 moles of benzaldehyde to 2 moles of ammonia. This ratio is the cornerstone for determining the limiting



reactant and subsequently calculating the theoretical yield.

Calculating the Theoretical Yield

The theoretical yield is the maximum amount of product that can be formed from the given amounts of reactants, assuming 100% reaction efficiency with no loss of material.[5][6] The calculation process involves the following steps:

- Determine the moles of each reactant: Using the mass and molar mass of each reactant, calculate the number of moles present at the start of the reaction.
- Identify the limiting reactant: The limiting reactant is the reactant that will be completely consumed first, thereby limiting the amount of product that can be formed.[6][7] To find it, compare the mole ratio of the reactants to the stoichiometric ratio from the balanced equation.
- Calculate the moles of product: Based on the stoichiometry and the number of moles of the limiting reactant, calculate the maximum number of moles of hydrobenzamide that can be produced.
- Calculate the theoretical yield in grams: Convert the moles of hydrobenzamide to grams using its molar mass.[8]

Data for Calculation

For accurate calculations, the molar masses of the reactants and the product are required.

Compound	Chemical Formula	Molar Mass (g/mol)
Benzaldehyde	C7H6O	106.12
Ammonia	NНз	17.03
Hydrobenzamide	C21H18N2	298.40[3]

Experimental Protocol and Example Calculation

To illustrate the theoretical yield calculation, a sample experimental protocol is provided below.



Experimental Protocol:

A solution of benzaldehyde (265 g) in 500 mL of 2-propanol is added to 1 L of concentrated ammonium hydroxide (approximately 30% NH₃ by mass, with a density of approximately 0.897 g/mL).[9]

Calculation Steps:

- Calculate the moles of Benzaldehyde:
 - Mass of Benzaldehyde = 265 g
 - Molar Mass of Benzaldehyde = 106.12 g/mol
 - Moles of Benzaldehyde = 265 g / 106.12 g/mol = 2.50 mol
- Calculate the moles of Ammonia:
 - Volume of NH₄OH solution = 1 L = 1000 mL
 - Density of solution = 0.897 g/mL
 - Mass of solution = 1000 mL * 0.897 g/mL = 897 g
 - \circ Mass of NH₃ = 897 g * 0.30 = 269.1 g
 - Molar Mass of Ammonia = 17.03 g/mol
 - Moles of Ammonia = 269.1 g / 17.03 g/mol = 15.80 mol
- Identify the Limiting Reactant:
 - The stoichiometric ratio is 3 moles of benzaldehyde to 2 moles of ammonia.
 - Moles of ammonia required to react with 2.50 moles of benzaldehyde = 2.50 mol benzaldehyde * (2 mol NH₃ / 3 mol benzaldehyde) = 1.67 mol NH₃.
 - Since we have 15.80 moles of ammonia, which is more than the 1.67 moles required, ammonia is in excess. Therefore, benzaldehyde is the limiting reactant.



- Calculate the Theoretical Yield of Hydrobenzamide:
 - The amount of product is determined by the limiting reactant.
 - Moles of Hydrobenzamide = 2.50 mol benzaldehyde * (1 mol hydrobenzamide / 3 mol benzaldehyde) = 0.833 mol.
 - Theoretical Yield = Moles of Hydrobenzamide * Molar Mass of Hydrobenzamide
 - Theoretical Yield = 0.833 mol * 298.40 g/mol = 248.66 g

Visualization of the Calculation Workflow

The logical flow of the theoretical yield calculation can be visualized as follows:

Caption: Workflow for calculating the theoretical yield of **hydrobenzamide**.

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